

Impact of media components on Eravacycline dihydrochloride activity

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Eravacycline Dihydrochloride Technical Support Center

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Eravacycline dihydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What is the general impact of media components on the in vitro activity of Eravacycline?

A1: The in vitro antibacterial activity of Eravacycline is largely unaffected by common variations in susceptibility testing parameters, including the age of the cation-adjusted Mueller-Hinton broth (CA-MHB) and the use of frozen medium.[1][2] However, certain components and conditions can influence its activity against specific organisms.

Q2: How does the pH of the culture medium affect Eravacycline's activity?

A2: Variations in pH can lead to minor changes in Eravacycline's Minimum Inhibitory Concentration (MIC) values. Specifically, 2- to 4-fold decreases in MICs have been observed for S. pneumoniae at pH 6.0 and for E. faecalis at pH 8.0.[1]

Q3: Does the presence of serum in the culture medium impact Eravacycline's performance?







A3: Yes, the addition of human serum can affect Eravacycline's activity. A 4-fold increase in the MIC was observed for E. faecalis in the presence of 5% and 10% human serum.[1]

Q4: Are there any known effects of detergents like Polysorbate 80 on Eravacycline's activity?

A4: The presence of 0.002% polysorbate has been shown to cause a 4-fold increase in the MIC of Eravacycline against E. faecalis.[1]

Q5: What is the role of divalent cations, such as Ca²⁺ and Mg²⁺, in the activity of Eravacycline?

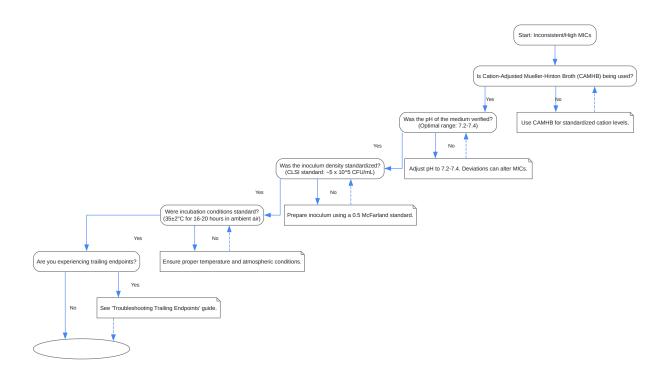
A5: Tetracycline-class antibiotics are known to chelate divalent cations, and this interaction is often crucial for their antibacterial action.[2][3][4] The active form of the drug that binds to the ribosome is likely a magnesium-tetracycline complex.[3][5] However, studies have shown that supplemental Ca²⁺ in the test medium does not have a significant effect on Eravacycline MIC values.[1] It is important to use cation-adjusted Mueller-Hinton Broth (CAMHB) for susceptibility testing to ensure standardized cation concentrations.[6]

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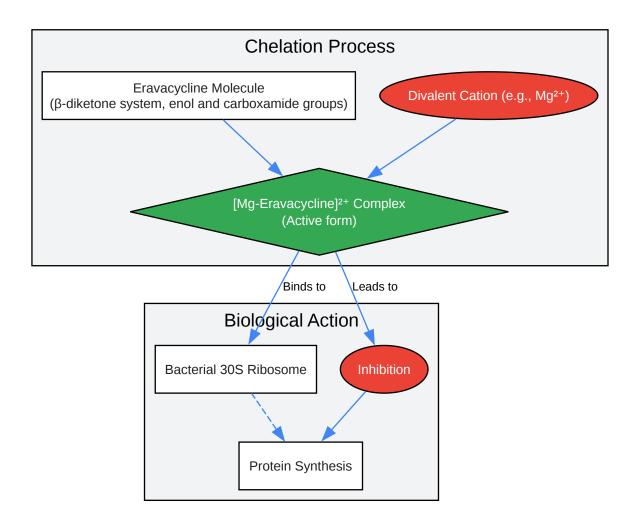
Problem 1: My Eravacycline MIC values are inconsistent or higher than expected.

This issue can arise from several factors related to media preparation and experimental setup. Follow this troubleshooting workflow to identify the potential cause.









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